

Strategic Sourcing and Technical Profile: 1-Chloro-4-methoxybutan-2-one

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Compound of Interest

Compound Name: 1-Chloro-4-methoxybutan-2-one

CAS No.: 87308-03-0

Cat. No.: B2828961

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Executive Summary

1-Chloro-4-methoxybutan-2-one (CAS 87308-03-0) is a specialized aliphatic

-chloroketone building block used primarily in the synthesis of heterocycles—specifically thiazoles and imidazoles—within pharmaceutical discovery.^[1] Unlike commodity solvents, this compound is a Tier 3 Fine Chemical, typically available only through custom synthesis or specialized catalog houses.

Its dual functionality—a reactive chloroketone "warhead" for cyclization and a methoxyethyl "tail" for solubility—makes it a critical intermediate for installing the 2-(2-methoxyethyl) motif into drug candidates. This guide details the synthesis pathways, safety protocols (lachrymator management), and strategic sourcing parameters required to procure this material effectively.

Technical Specifications & Chemical Identity

Parameter	Specification
IUPAC Name	1-Chloro-4-methoxybutan-2-one
Synonyms	1-Chloro-4-methoxy-2-butanone; Chloromethyl 2-methoxyethyl ketone
CAS Number	87308-03-0
Molecular Formula	
Molecular Weight	136.58 g/mol
Predicted Boiling Point	185°C (at 760 mmHg) / ~70-75°C (at 15 mmHg)
Density	~1.12 g/cm ³
Physical State	Colorless to pale yellow liquid
Solubility	Soluble in DCM, THF, Ethyl Acetate; Decomposes in water
Stability	Moisture sensitive; prone to polymerization if acidic impurities remain. [2]

Critical Safety Warning: Lachrymator

As an

-chloroketone, this compound is a potent lachrymator (tear-inducing agent) and alkylating agent.

- Handling: Must be handled in a certified fume hood.
- PPE: Double nitrile gloves, chemical splash goggles, and face shield.
- Neutralization: Spills should be treated with dilute ammonia or sodium bicarbonate solution to quench the alkylating potential.

Synthesis & Manufacturing Workflows

Understanding the manufacturing route is vital for assessing impurity profiles during procurement. There are two primary routes: the High-Fidelity Arndt-Eistert Sequence (preferred for R&D) and the Direct Chlorination Route (industrial cost-saving).

Route A: The Acid Chloride Sequence (High Purity)

This route guarantees regioselectivity, ensuring the chlorine atom is placed exclusively at the terminal (C1) position.

Mechanism:

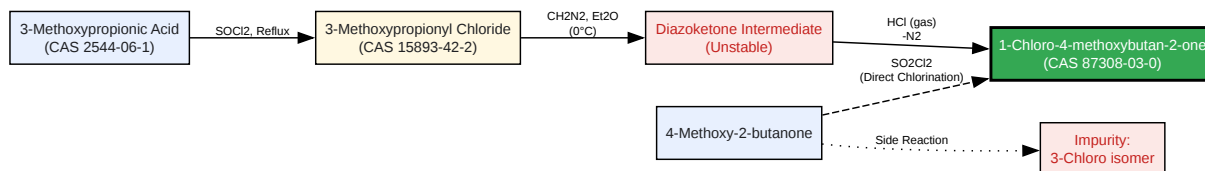
- Activation: 3-Methoxypropionic acid is converted to its acid chloride.
- Homologation: Reaction with diazomethane yields the diazoketone.
- Chlorination: Treatment with anhydrous HCl generates the target chloroketone with release.

Route B: Direct Chlorination (Industrial)

Direct chlorination of 4-methoxy-2-butanone using Sulfuryl Chloride ().

- Risk: This often yields a mixture of the target (C1-Cl) and the internal isomer (C3-Cl, 3-chloro-4-methoxybutan-2-one).
- QC Requirement: Buyers must request Regio-Isomer Analysis (GC-MS) to ensure <5% of the C3 isomer.

Visual Workflow: Synthesis Pathways



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Caption: Comparison of the regioselective Arndt-Eistert route (solid lines) versus the direct chlorination route (dashed), highlighting potential isomer impurities.

Market Analysis: Suppliers & Pricing

CAS 87308-03-0 is not a commodity chemical. It is typically "Made to Order" (MTO). Large catalogs (Sigma, Fisher) often do not stock this specific isomer, listing instead the ether analog (1-chloro-4-methoxybutane).

Supplier Landscape

Primary sourcing should focus on specialized fine chemical manufacturers in China and India, or boutique synthesis houses in the West.

Supplier Tier	Representative Companies	Availability Model	Risk Profile
Tier 1 (Global Catalog)	Sigma-Aldrich, Fisher	Rarely Stocked	Low Risk, High Price
Tier 2 (Specialist)	Leap Chem, Ambeed, Combi-Blocks	Lead Time: 2-4 Weeks	Moderate Risk, Good Value
Tier 3 (Bulk Mfg)	Hangzhou Dayang, ChemTik	MTO (Bulk Only)	Higher Risk (QC Required)

Price Estimation Models (2025)

Pricing is highly volume-dependent due to the hazardous chemistry (diazomethane or chlorination) involved in production.

- Research Scale (1g - 10g): \$150 - \$400 USD per gram.
 - Driver: High FTE cost for hazardous setup.
- Pilot Scale (100g - 1kg): \$800 - \$2,500 USD per kg.
 - Driver: Economies of scale in reagent handling.
- Commercial Scale (>10kg): \$300 - \$600 USD per kg.
 - Note: Requires 3-month lead time for campaign manufacturing.

Applications in Drug Development

The core utility of **1-Chloro-4-methoxybutan-2-one** lies in its ability to build 5-membered heterocycles with a solubilizing tail.

The Hantzsch Thiazole Synthesis

The most common reaction is the condensation with thioamides or thioureas.

Protocol:

- Dissolve Thioamide () in Ethanol.
- Add **1-Chloro-4-methoxybutan-2-one** (1.0 equiv).
- Reflux for 2-4 hours.
- Result: A thiazole ring substituted at the 4-position with a group.

This motif is frequently used to improve the LogD and metabolic stability of lipophilic drug scaffolds by introducing the polar-but-neutral ether chain.

Procurement & Quality Control Checklist

When issuing a Request for Quote (RFQ), specific technical requirements must be met to ensure the material is usable for synthesis.

RFQ Specification Template

“

"We request a quote for [Amount] of CAS 87308-03-0.

- Purity: >95.0% by GC. [3] * Identity: 1H-NMR confirmation required.*
- Specific Impurity Limit: Regio-isomer (3-chloro) must be <5%.*
- Packaging: Sealed under Argon/Nitrogen; Sure/Seal bottle preferred.*
- Shipping: Must comply with UN2920 (Corrosive/Flammable) regulations."*

QC Validation (Self-Check)

Upon receipt, validate the material immediately:

- Visual: Clear liquid.[4][5] Darkening indicates polymerization (HCl release).
- 1H-NMR (CDCl₃): Look for the diagnostic triplet of the
group at ~4.1 ppm.
 - Impurity Flag: A doublet at ~1.6 ppm suggests the methyl group of the 3-chloro isomer (wrong structure).

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